

Spectroscopic analysis for product characterization from 1-Butenylboronic acid

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Compound of Interest

Compound Name: 1-Butenylboronic acid

CAS No.: 1005452-36-7

Cat. No.: B3070723

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Spectroscopic Analysis & Characterization Guide: 1-Butenylboronic Acid

Executive Summary: The Reagent & The Challenge

1-Butenylboronic acid (specifically the trans isomer, CAS: 7547-97-9) is a critical nucleophile in Suzuki-Miyaura cross-coupling reactions, primarily used to introduce the 1-butenyl moiety into aryl or vinyl halides. This facilitates the synthesis of dienes and complex pharmacophores.

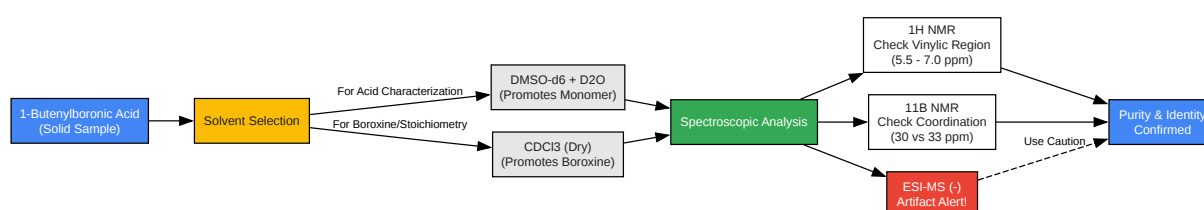
The Core Characterization Challenge: Unlike simple organic molecules, **1-Butenylboronic acid** exists in a dynamic equilibrium with its cyclic anhydride, tris(1-butenyl)boroxine. This dehydration occurs spontaneously upon storage or during drying. Consequently, "pure" samples often appear as mixtures in spectroscopic analysis.

- Boronic Acid Form: Monomeric, favored in wet solvents (e.g., D₂O, wet DMSO-d₆).
- Boroxine Form: Trimeric anhydride, favored in dry, non-polar solvents (e.g., CDCl₃) and solid state.

This guide details how to distinguish these species, quantify purity, and validate downstream coupling products.

Spectroscopic Characterization Workflow

The following diagram illustrates the decision matrix for analyzing this reagent and its coupling products.



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Figure 1: Analytical workflow emphasizing solvent effects on the boronic acid/boroxine equilibrium.

Deep Dive: NMR Spectroscopy

NMR is the gold standard for characterizing **1-Butenylboronic acid**. The key is identifying the trans-alkene geometry and the boron-attached carbon.

1H NMR (Proton)

Solvent Recommendation: DMSO-d₆ (often with a drop of D₂O) is preferred to simplify the spectrum to the monomeric acid form. In CDCl₃, you will likely see broadened peaks or dual sets of signals due to the boroxine equilibrium [1].

Diagnostic Signals (trans-isomer):

Position	Chemical Shift (δ ppm)	Multiplicity	Coupling (J Hz)	Diagnostic Value
H-2 (β -vinyl)	6.40 – 6.70	dt (doublet of triplets)	J ~ 18 Hz (trans), 6 Hz (vicinal)	Confirms trans geometry. Downfield due to beta-effect.
H-1 (α -vinyl)	5.40 – 5.80	d (doublet) or dt	J ~ 18 Hz	Upfield vinylic signal. Attached directly to Boron.
H-3 (Allylic)	2.10 – 2.30	qd or m	-	Connects ethyl chain to vinyl system.
H-4 (Methyl)	0.90 – 1.10	t (triplet)	J ~ 7 Hz	Terminal methyl group.

| B-OH | ~7.00 - 8.00 | Broad s | - | Disappears with D₂O shake. |

Note: In the boroxine form (dry CDCl₃), vinylic signals typically shift downfield by 0.1–0.3 ppm.

11B NMR (Boron)

Boron-11 is a quadrupolar nucleus, resulting in broad lines. However, it is the best tool to distinguish the acid from the anhydride.

- Boronic Acid (Monomer): δ ~ 29–31 ppm (Broad singlet).
- Boroxine (Trimer): δ ~ 32–35 ppm (Broader singlet).
- Tetrahedral Boronate (e.g., with base): δ ~ 0–5 ppm (Sharp singlet).

Protocol Tip: Use a quartz NMR tube if high-precision boron quantification is required to avoid background signal from borosilicate glass (though usually negligible for qualitative work) [2].

Mass Spectrometry: The Artifact Trap

Mass spectrometry (MS) of boronic acids is notoriously difficult due to low ionization efficiency and in-source dehydration.

Common Artifacts in ESI-MS (Negative Mode):

- Dehydration: You will rarely see the molecular ion
 . Instead, you often see the boroxine peak or solvated adducts.
- Esterification: If Methanol (MeOH) is used as the carrier solvent, **1-Butenylboronic acid** rapidly forms methyl esters in the source, appearing as
 .
- Glass Contamination: Borates leaching from glass bottles can create background signals at m/z 50-100 range [3].

Recommended MS Protocol:

- Ionization: ESI Negative Mode.
- Solvent: Acetonitrile/Water (50:50) with 0.1% Formic Acid (for positive mode) or Ammonium Acetate (for negative mode). Avoid Methanol to prevent esterification artifacts.
- Target Ions: Look for the trimeric boroxine cluster or the
 of the ester if pre-derivatized with pinacol.

Comparative Analysis: Alternatives & Derivatives

When **1-Butenylboronic acid** proves too unstable or difficult to handle, derivatives are used. The table below compares their performance.

Feature	1-Butenylboronic Acid	Pinacol Ester (Bpin)	K-Trifluoroborate (BF3K)
CAS	7547-97-9	52356-07-3	329976-73-0
Stability	Low (Dehydrates/Oxidizes)	High (Chromatography stable)	Very High (Air/Water stable)
Atom Economy	High (High active mass %)	Low (Loss of heavy pinacol)	Moderate
Reactivity	High (No hydrolysis needed)	Moderate (Requires hydrolysis)	Low (Requires slow release)
Analysis Ease	Difficult (Equilibrium)	Excellent (Sharp NMR)	Good (19F NMR diagnostic)
11B NMR Shift	~30 ppm	~30 ppm	~2-4 ppm (Coupled to F)

Experimental Protocol: Suzuki-Miyaura Coupling

This protocol is optimized for **1-Butenylboronic acid**, accounting for its potential volatility and stoichiometry issues (acid/boroxine mix).

Reaction Scheme: $\text{Aryl-Br} + \text{1-Butenyl-B(OH)}_2 \xrightarrow{[\text{Pd}, \text{Base}]} \text{Aryl-(trans)-1-Butene}$

Step-by-Step Methodology:

- **Stoichiometry Adjustment:** Assume the reagent is partially dehydrated. Use 1.2 - 1.5 equivalents of the boronic acid relative to the aryl halide.
- **Catalyst System:** Pd(dppf)Cl_2 (3-5 mol%) is robust for alkenyl couplings.
- **Base & Solvent:** Use K_2CO_3 (3 equiv) in Dioxane:Water (4:1). The water is crucial; it hydrolyzes any boroxine back to the reactive boronic acid species [4].
- **Temperature:** Heat to 80-90°C. Note: **1-Butenylboronic acid** is volatile. Seal the reaction vessel tightly.

- Workup:
 - Cool to RT.
 - Dilute with EtOAc, wash with water.
 - Crucial: Wash the organic layer with 1M NaOH to remove unreacted boronic acid (which forms a water-soluble borate salt). This simplifies purification.[1]
- Product Characterization:
 - Look for the disappearance of the B-C signal in NMR.
 - Confirm the retention of the trans alkene coupling constant ($J \sim 16\text{--}18\text{ Hz}$) in the product.

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